

niobium nitride quantum phase transitions

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Niobium nitride*

Cat. No.: *B1582325*

[Get Quote](#)

An In-depth Technical Guide to Quantum Phase Transitions in **Niobium Nitride**

For Researchers, Scientists, and Drug Development Professionals

Executive Summary

Niobium nitride (NbN), a versatile superconductor, has emerged as a pivotal material for investigating quantum phase transitions (QPTs)—fundamental changes in the ground state of a material at absolute zero, driven by non-thermal parameters like magnetic field, disorder, or thickness. This guide provides a comprehensive technical overview of the critical quantum phenomena observed in thin films of NbN, primarily focusing on the Superconductor-Insulator Transition (SIT) and the Berezinskii-Kosterlitz-Thouless (BKT) transition. We synthesize key experimental findings, present detailed fabrication and measurement protocols, and offer visual representations of the underlying physics and experimental workflows. This document is intended to be a core resource for researchers in condensed matter physics and materials science, as well as professionals in fields such as drug development who may leverage advanced superconducting sensor technologies derived from these fundamental principles.

Core Quantum Phase Transitions in Niobium Nitride Films

Two-dimensional (2D) superconducting systems, such as ultrathin films of NbN, are ideal platforms for studying QPTs.^{[1][2]} Unlike classical phase transitions driven by temperature, QPTs are governed by quantum fluctuations. In NbN, these transitions can be precisely controlled by tuning various external and intrinsic parameters.

The Superconductor-Insulator Transition (SIT)

The SIT is a canonical example of a QPT where a material transitions from a superconducting ground state to an insulating one.[\[2\]](#) In NbN films, the SIT can be induced by several factors:

- Film Thickness: As the film thickness is reduced, NbN undergoes a SIT.[\[3\]](#)[\[4\]](#) The transition is observed in films with thicknesses ranging from approximately 2.0 to 4.0 nm.[\[4\]](#)
- Disorder: Increasing the level of quenched disorder within the crystalline structure suppresses superconductivity, eventually leading to an insulating state.[\[5\]](#) This is a key tuning parameter in materials like NbTiN, a related compound.[\[6\]](#)[\[7\]](#)
- Magnetic Field: Applying a perpendicular magnetic field can drive a 2D superconducting NbN film into an insulating state.[\[3\]](#)[\[4\]](#)

A significant finding in NbN is the observation of Quantum Griffiths Singularity (QGS), characterized by a divergent dynamical critical exponent as the quantum critical point is approached.[\[3\]](#)[\[4\]](#) This phenomenon, arising from quenched disorder, highlights the profound impact of material imperfections on the QPT.[\[3\]](#) Notably, the anomalous quantum metal state, a mysterious metallic phase observed in other 2D superconductors, does not appear to manifest in these NbN films.[\[3\]](#)[\[4\]](#)

The Berezinskii-Kosterlitz-Thouless (BKT) Transition

In 2D superconductors, the transition to a resistive state is often described by the BKT theory, which involves the unbinding of thermally excited vortex-antivortex pairs.[\[8\]](#)[\[9\]](#) Ultrathin NbN films exhibit a sharp BKT transition, confirming theoretical predictions.[\[10\]](#)[\[11\]](#) This transition is highly sensitive to weak perpendicular magnetic fields. Even small fields (on the order of Gauss) can induce a crossover from the BKT mechanism, which is dominated by Halperin-Nelson fluctuations, to a more conventional BCS-like superconducting transition with Ginzburg-Landau fluctuations.[\[10\]](#)[\[12\]](#) This crossover is attributed to field-induced free vortices that screen the interaction between vortex-antivortex pairs.[\[10\]](#)[\[13\]](#)

Quantitative Data on NbN Phase Transitions

The following tables summarize key quantitative parameters extracted from experimental studies on NbN and related NbTiN films.

Table 1: Parameters for the Superconductor-Insulator Transition (SIT) in NbN Films

Parameter	Value / Range	Context	Citations
Film Thickness (t)	~2.0 nm - 4.0 nm	Range where thickness-tuned SIT is observed.	[3][4]
Critical Sheet Resistance (R_{\square})	~6.45 k Ω	The critical resistance for the SIT, close to the quantum resistance of Cooper pairs ($h/4e^2$).	[3][4]
Critical Temperature (T_c)	13.9 K	For a 5.3 nm thick high-quality film. T_c is suppressed with decreasing thickness and increasing disorder.	[14]
Critical Magnetic Field (B_c)	Temperature Dependent	A B-T phase diagram shows $B_c(T)$ separating superconducting and insulating phases.	[3]
Dynamical Critical Exponent (z_v)	Divergent	The product of the dynamical critical exponent z and the correlation length exponent v diverges at the QCP, indicating QGS.	[3][4]

Table 2: Parameters for the Berezinskii-Kosterlitz-Thouless (BKT) Transition in NbN Films

Parameter	Value / Range	Context	Citations
Film Thickness (d)	< 15 nm	BKT transition is a prominent feature in ultrathin films.	[8][13]
Magnetic Field for BKT-BCS Crossover	5 G - 100 G	Weak fields where BKT features are smeared (5-50 G) and fully suppressed (>100 G).	[10][12][13]
Superfluid Stiffness (J_s)	Universal Jump at T_BKT	A key signature of the BKT transition is an abrupt jump in the superfluid stiffness.	[13]

Experimental Protocols

Reproducible experimental results rely on meticulous fabrication and measurement procedures. The following sections detail the common protocols used in the study of NbN films.

Film Fabrication: Reactive Magnetron Sputtering

Reactive magnetron sputtering is the most widely used technique for depositing high-quality NbN thin films.[14][15]

- Substrate Preparation: Single-crystal (100) Magnesium Oxide (MgO) or sapphire substrates are typically used to ensure epitaxial growth.[1][14]
- Deposition Chamber: The process is carried out in a high-vacuum chamber.
- Sputtering Target: A high-purity Niobium (Nb) target is used.
- Gas Atmosphere: A mixture of Argon (Ar) and Nitrogen (N₂) gas is introduced into the chamber. The partial pressures of these gases are critical for controlling the stoichiometry (Nb:N ratio) and superconducting properties of the film. For example, partial pressures of p_{Ar} = 1.5×10^{-3} mbar and p_{N₂} = 3.3×10^{-4} mbar have been used successfully.[14]

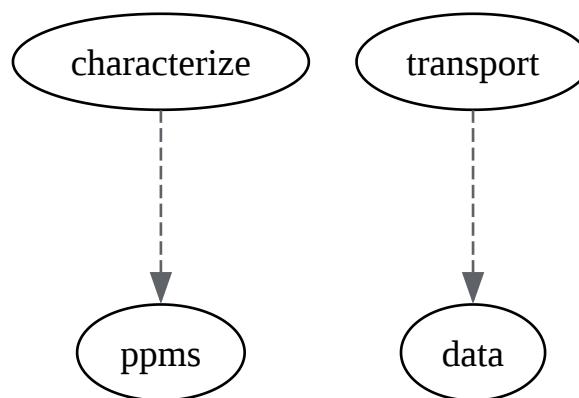
- Sputtering Process: A plasma is ignited, causing Ar ions to bombard the Nb target. The ejected Nb atoms react with the N₂ gas as they travel towards the substrate, forming an NbN film.
- Deposition Parameters:
 - Substrate Temperature: Can range from room temperature to over 600°C. Higher temperatures generally improve crystalline quality.[16][17]
 - Film Thickness: Controlled by the deposition time and a pre-calibrated growth rate.[1]
- Other Methods: While sputtering is common, other techniques like Atomic Layer Deposition (ALD) and Chemical Vapor Deposition (CVD) are also employed, particularly for related materials like NbTiN or for achieving highly uniform films.[7][18][19]

Measurement and Characterization

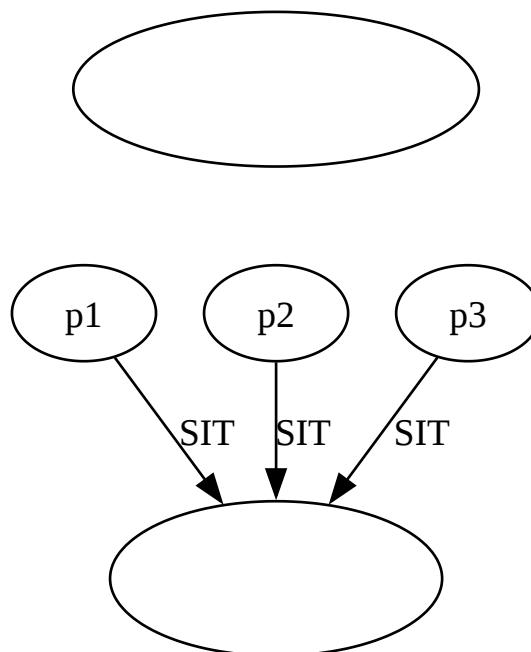
- Structural Characterization:
 - X-Ray Diffraction (XRD): Used to determine the crystal structure and phase purity of the grown films.[1][3]
 - High-Resolution Transmission Electron Microscopy (HRTEM): Provides detailed information on the film's microstructure, epitaxial quality, and precise thickness.[1]
- Low-Temperature Electrical Transport Measurements:
 - System: Measurements are typically performed in a Physical Property Measurement System (PPMS) or a dilution refrigerator capable of reaching millikelvin temperatures and applying high magnetic fields.
 - Method: A standard four-probe technique is used to measure sheet resistance (R_{\square}) as a function of temperature (T), magnetic field (B), and current (I).[1] This minimizes the influence of contact resistance.
 - Data Acquisition:

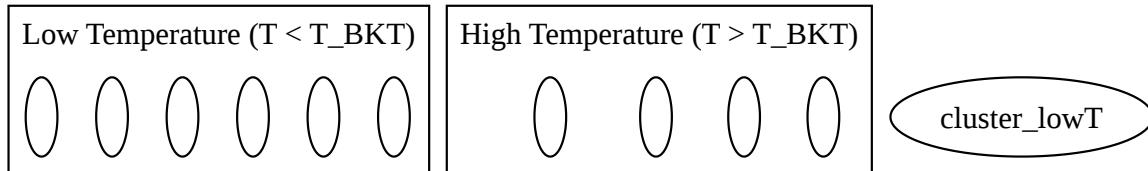
- R vs. T curves: Sweeping temperature at zero or fixed magnetic field to determine the critical temperature (T_c).
- Magnetoresistance (R vs. B): Sweeping the magnetic field at fixed low temperatures to study the SIT and identify the critical field (B_c).
- Current-Voltage (I-V) characteristics: Measured to investigate vortex dynamics and determine the critical current.[11][16]

Visualization of Core Concepts and Workflows



[Click to download full resolution via product page](#)



[Click to download full resolution via product page](#)

Temperature Increase →

[Click to download full resolution via product page](#)**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Quantum phase transition in NbN superconducting thin films: Abstract, Citation (BibTeX) & Reference | Bohrium [bohrium.com]
- 2. [2312.07354] Quantum phase transitions in two-dimensional superconductors: a review on recent experimental progress [arxiv.org]
- 3. researchgate.net [researchgate.net]
- 4. [2211.05001] Quantum phase transition in two-dimensional NbN superconducting thin films [arxiv.org]
- 5. osti.gov [osti.gov]
- 6. researchgate.net [researchgate.net]
- 7. researchgate.net [researchgate.net]

- 8. [pubblicazioni.unicam.it](#) [pubblicazioni.unicam.it]
- 9. [Phases of quantum materials](#) [boettcherlab.stanford.edu]
- 10. [2403.11685] Berezinskii-Kosterlitz-Thouless to BCS-like superconducting transition crossover driven by weak magnetic fields in ultra-thin NbN films [arxiv.org]
- 11. [2303.10639] Sharpness of the Berezinskii-Kosterlitz-Thouless transition in ultrathin NbN films [arxiv.org]
- 12. Berezinskii-Kosterlitz-Thouless to BCS-like superconducting transition crossover driven by weak magnetic fields in ultra-thin NbN films [arxiv.org]
- 13. Novel Phenomena With Berezinskii-Kosterlitz-Thouless Transition, Topological Fluctuations, and Phase Slips in Superconducting NbN Nanoflms [tesidottorato.depositolegale.it]
- 14. Superconductor-insulator transition in a NbN film under in-plane magnetic field | IEEE Conference Publication | IEEE Xplore [ieeexplore.ieee.org]
- 15. [mdpi.com](#) [mdpi.com]
- 16. [iris.inrim.it](#) [iris.inrim.it]
- 17. [researchgate.net](#) [researchgate.net]
- 18. [researchgate.net](#) [researchgate.net]
- 19. [researchgate.net](#) [researchgate.net]
- To cite this document: BenchChem. [niobium nitride quantum phase transitions]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1582325#niobium-nitride-quantum-phase-transitions\]](https://www.benchchem.com/product/b1582325#niobium-nitride-quantum-phase-transitions)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com